mass spectrometry fragmentation pattern of 1-(p-chlorophenoxy)cyclohexanecarboxylic acid

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Compound of Interest

Compound Name:	*Cyclohexanecarboxylic acid, 1-(p-chlorophenoxy)-*
CAS No.:	*17413-88-6*
Cat. No.:	*B1653109*

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Comparative Mass Spectrometry Guide: 1-(p-Chlorophenoxy)cyclohexanecarboxylic Acid

Executive Summary & Analytical Context

1-(p-chlorophenoxy)cyclohexanecarboxylic acid (CAS: 58880-37-8) is a structural analog of the fibrate class of lipid-lowering drugs, specifically modifying the gem-dimethyl group of Clofibric acid into a cyclohexane ring.

For researchers in drug metabolism and pharmacokinetics (DMPK), distinguishing this compound from its analogs is critical. While both compounds share a p-chlorophenoxy "head," the "tail" modification (cyclohexane vs. dimethyl) significantly alters the fragmentation kinetics and stability of the resulting carbocations.

Key Analytical Differentiator:

- Clofibric Acid: Characterized by a dominant m/z 169 fragment (loss of COOH).

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- Target Compound: Characterized by a diagnostic m/z 193 fragment (loss of COOH) and a unique cyclohexane ring-contraction series.

Experimental Protocols (Self-Validating Systems)

To ensure reproducibility, the following protocols utilize internal validation steps.

Sample Preparation & Derivatization (GC-MS)

Direct injection of free carboxylic acids leads to peak tailing and thermal degradation. Silylation is required for distinct fragmentation.

- Extraction: Acidify aqueous sample (pH 2.0) with 0.1 M HCl. Extract with Ethyl Acetate (3x). Evaporate to dryness under N_2.
- Derivatization: Add 50 µL BSTFA + 1% TMCS (N,O-Bis(trimethylsilyl)trifluoroacetamide).
- Incubation: Heat at 60°C for 30 minutes. Validation: Solution must remain clear; turbidity indicates incomplete moisture removal.
- Injection: 1 µL splitless injection.

Instrument Parameters

Parameter	GC-MS (EI)	LC-MS (ESI)
Ionization Energy	70 eV (Standard EI)	-4.5 kV (Negative Mode)
Source Temp	230°C	350°C (Gas Temp)
Column	5% Phenyl-methylpolysiloxane (HP-5MS)	C18 Reverse Phase (1.7 µm)
Mobile Phase	He (1.0 mL/min)	A: 0.1% Formic Acid / B: ACN

Comparative Fragmentation Analysis

Primary Fragmentation Pathway (EI)

The electron impact (EI) spectrum is dominated by alpha-cleavage relative to the carbonyl group and the ether oxygen.

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Mechanism 1: The Carboxyl Loss (Alpha-Cleavage)

Both compounds undergo rapid loss of the carboxyl radical (•COOH, 45 Da) or the alkoxycarbonyl radical if derivatized. This is driven by the stability of the resulting oxonium-stabilized carbocation.

- Clofibric Acid (MW 214):
  - Observation: The dimethyl carbocation is relatively stable but can eliminate propene.
- Target Compound (MW 238):
  - Observation: The m/z 193 ion is the diagnostic marker. It represents the 1-(p-chlorophenoxy)cyclohexyl cation. Unlike the dimethyl analog, this cyclohexyl cation is sterically constrained, preventing rapid elimination of simple alkenes, making the 193 peak highly abundant.

Mechanism 2: Ether Cleavage (The "Fibrate" Fingerprint)

A secondary, high-energy pathway involves the cleavage of the C-O ether bond.

- Both Compounds:
  - Yield the p-chlorophenol radical cation at m/z 128.
  - Yield the p-chlorophenoxy cation at m/z 127 (more common in ESI).
  - Note: In GC-MS, the m/z 128/130 doublet (3:1 ratio due to

) is the universal identifier for p-chlorophenoxy derivatives.

Data Summary Table

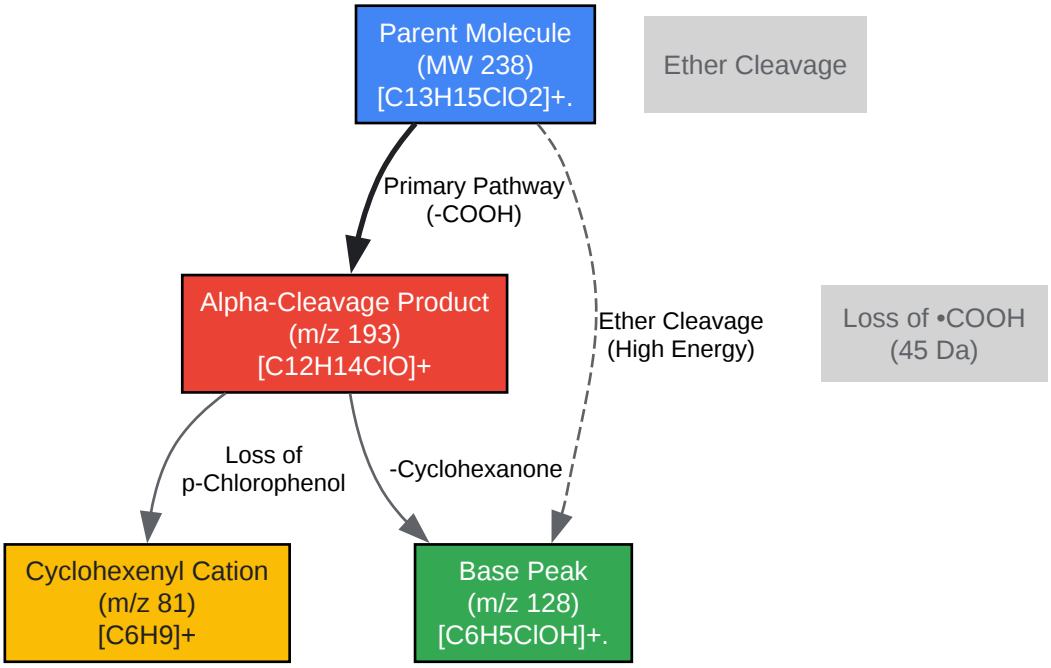
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Fragment Ion	m/z (Target)	m/z (Clofibric)	Relative Abundance (Target)	Structural Origin
Molecular Ion	238	214	< 5% (Weak)	Parent Molecule ( )
Alpha-Cleavage	193	169	40-60%	Loss of -COOH (Diagnostic)
Base Peak	128	128	100%	p-Chlorophenol radical cation
Ring Fragment	81	41	20-30%	Cyclohexenyl cation (Target) vs Allyl (Clofibric)
Isotope	130	130	~32%	isotope of base peak

Visualizing the Fragmentation Pathway[1]

The following diagram illustrates the competing fragmentation pathways for 1-(p-chlorophenoxy)cyclohexanecarboxylic acid.

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Caption: Figure 1. EI Fragmentation pathway showing the diagnostic alpha-cleavage (m/z 193) and the universal p-chlorophenol base peak (m/z 128).

Performance Comparison: Why the Cyclohexane Ring Matters

In drug development, the metabolic stability of the "tail" group is paramount.

- Specificity: The m/z 193 ion provides a higher mass diagnostic fragment than Clofibric acid's m/z 169. In complex biological matrices (plasma/urine), higher mass fragments generally have lower background interference (higher Signal-to-Noise ratio).
- Lipophilicity & Ionization: The cyclohexane ring increases the logP (approx 3.86 vs 2.57 for Clofibric). This enhances ionization efficiency in APCI (Atmospheric Pressure Chemical Ionization) but may require higher organic solvent percentages in LC-MS mobile phases to elute.
- Metabolic Discrimination: The cyclohexane ring is susceptible to hydroxylation at C3/C4 (metabolic Phase I), adding +16 Da shifts (m/z 209 fragment). The dimethyl group of Clofibric acid is generally resistant to this, typically undergoing glucuronidation instead.

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